

Navigating the Physicochemical Landscape of 3-Hydroxypyridine-2-Sulfonic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-hydroxypyridine-2-sulfonic Acid

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[City, State] – [Date] – Researchers, scientists, and drug development professionals seeking comprehensive data on the solubility and stability of **3-hydroxypyridine-2-sulfonic acid** (CAS No. 88511-41-5) will find a notable absence of specific quantitative information in publicly available scientific literature. This technical guide addresses this knowledge gap by providing a framework for determining these critical parameters. While direct experimental data for **3-hydroxypyridine-2-sulfonic acid** is not available, this document outlines standardized methodologies and presents data for structurally related compounds to serve as a valuable reference point for researchers.

The following sections detail experimental protocols for solubility and stability assessment and provide comparative data for analogous pyridine sulfonic acid derivatives. This approach allows for informed hypothesis generation regarding the behavior of **3-hydroxypyridine-2-sulfonic acid**.

Section 1: Solubility Determination

The solubility of an active pharmaceutical ingredient (API) is a critical factor influencing its bioavailability and formulation development. The presence of both a hydroxyl and a sulfonic acid group on the pyridine ring of **3-hydroxypyridine-2-sulfonic acid** suggests it is likely to be

a polar, water-soluble compound. The sulfonic acid moiety, being strongly acidic, will exist in its ionized sulfonate form over a wide pH range, contributing significantly to its aqueous solubility.

Experimental Protocol: Thermodynamic Solubility Assessment

A standard shake-flask method is recommended for determining the thermodynamic solubility.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **3-hydroxypyridine-2-sulfonic acid** is added to a series of vials containing different aqueous buffers (e.g., pH 1.2, 4.5, 6.8, and 7.4) to simulate physiological conditions.
- **Equilibration:** The vials are sealed and agitated in a constant temperature water bath (e.g., 25 °C and 37 °C) for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- **Sample Collection and Preparation:** Aliquots are carefully withdrawn from each vial, ensuring no solid material is transferred. The samples are then filtered through a suitable low-binding filter (e.g., 0.22 µm PVDF).
- **Quantification:** The concentration of the dissolved compound in the filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Data Analysis:** The solubility is reported in mg/mL or µg/mL at each pH and temperature condition.

Comparative Solubility Data of Related Compounds

To provide context, the following table summarizes the available solubility information for related pyridine sulfonic acids.

| Compound | Solvent | Solubility | Reference |
|--------------------------|---------|------------|-----------|
| Pyridine-2-sulfonic acid | Water | Soluble | [1] |
| Pyridine-3-sulfonic acid | Water | Soluble | [2] |

Note: The term "soluble" is qualitative. Quantitative data for these compounds is not readily available in the searched literature.

Section 2: Stability Assessment

Understanding the chemical stability of a compound is paramount for determining its shelf-life, storage conditions, and potential degradation pathways. The stability of **3-hydroxypyridine-2-sulfonic acid** should be evaluated under various stress conditions as outlined in the International Council for Harmonisation (ICH) guidelines.

Experimental Protocol: Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and developing stability-indicating analytical methods.

Methodology:

- **Acidic and Basic Hydrolysis:** The compound is dissolved in acidic (e.g., 0.1 N HCl) and basic (e.g., 0.1 N NaOH) solutions and stored at elevated temperatures (e.g., 60 °C). Samples are taken at various time points.
- **Oxidative Degradation:** The compound is exposed to an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
- **Thermal Degradation:** The solid compound is subjected to dry heat (e.g., 80 °C) and high humidity (e.g., 75% RH).
- **Photostability:** The compound (both in solid state and in solution) is exposed to light sources as specified in ICH Q1B guidelines.

- **Sample Analysis:** All samples from the stress conditions are analyzed by a stability-indicating HPLC method to quantify the parent compound and detect any degradation products. Mass spectrometry (MS) can be coupled with HPLC to aid in the identification of degradants.

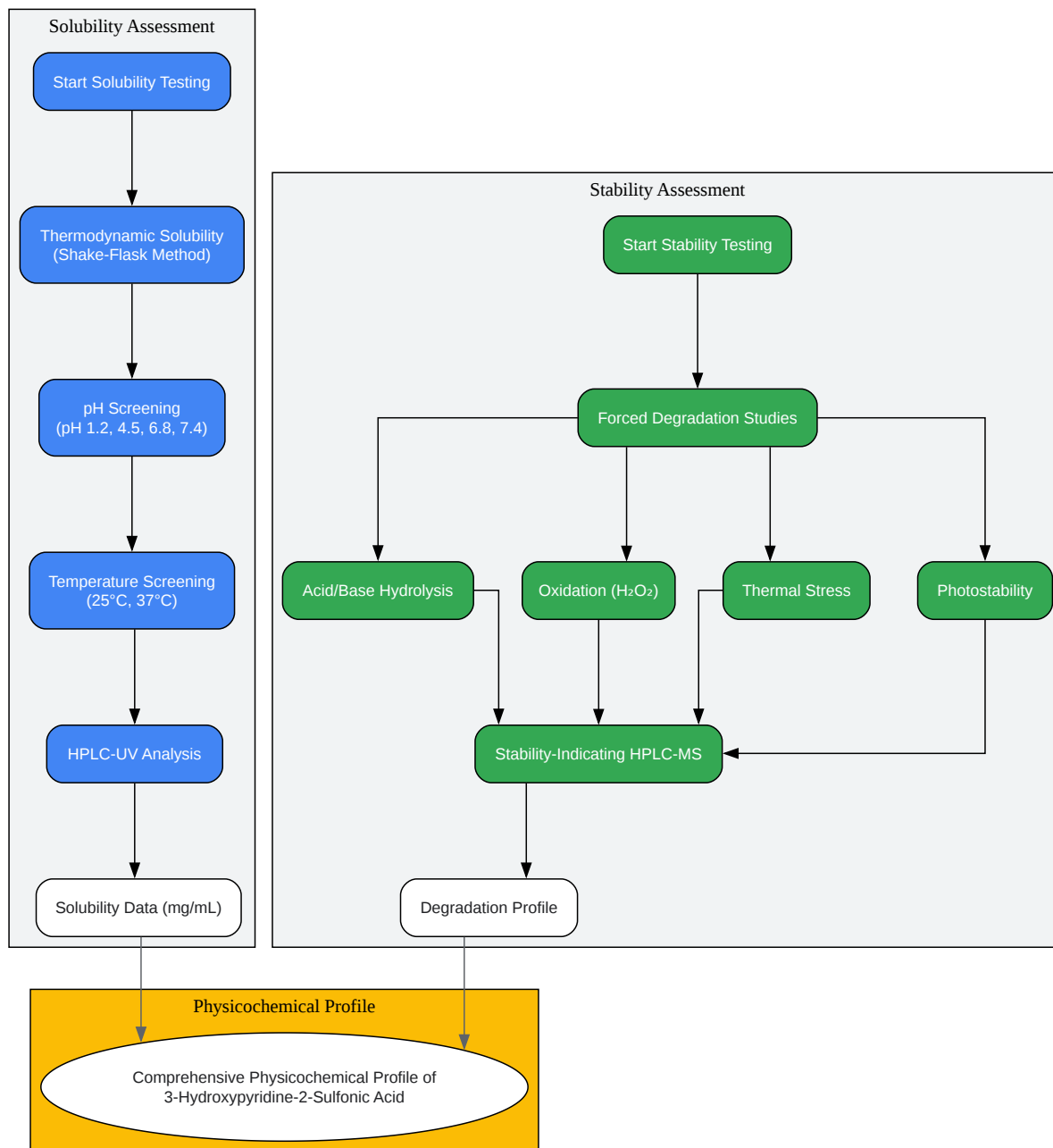
Comparative Stability Information of Related Compounds

The following table provides general stability information for related compounds.

| Compound | Stability Characteristics | Reference |
|--------------------------|---|-----------|
| Pyridine-3-sulfonic acid | Stable under normal temperatures and pressures. Light sensitive. | [2] |

Visualizing the Workflow

To aid researchers in their experimental design, the following diagram illustrates a logical workflow for the comprehensive evaluation of the solubility and stability of a new chemical entity like **3-hydroxypyridine-2-sulfonic acid**.



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Caption: Workflow for Determining Physicochemical Properties.

Conclusion

While direct experimental data for **3-hydroxypyridine-2-sulfonic acid** remains elusive in the current body of scientific literature, this guide provides a robust framework for its determination. By following the outlined experimental protocols for solubility and stability, and by considering the properties of structurally similar compounds, researchers can systematically characterize the physicochemical properties of **3-hydroxypyridine-2-sulfonic acid**. This foundational knowledge is indispensable for advancing its potential applications in drug development and other scientific endeavors. The provided workflow diagram serves as a clear roadmap for these essential investigations.

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References

- 1. scribd.com [scribd.com]
- 2. Ich guideline for stability testing | PPTX [slideshare.net]
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